

# 3-(Tert-butoxycarbonyl)phenylboronic acid safety and handling precautions

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## Compound of Interest

Compound Name: 3-(Tert-butoxycarbonyl)phenylboronic acid

Cat. No.: B1271543

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## An In-depth Technical Guide to the Safety and Handling of 3-(Tert-butoxycarbonyl)phenylboronic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-(tert-butoxycarbonyl)phenylboronic acid**, a versatile reagent in organic synthesis and drug discovery. The following sections detail its hazard identification, handling procedures, and experimental protocols to ensure its safe and effective use in a laboratory setting.

## Chemical and Physical Properties

**3-(Tert-butoxycarbonyl)phenylboronic acid** is a white to off-white crystalline powder.<sup>[1]</sup> Its chemical structure features a phenyl ring substituted with a boronic acid group and a tert-butoxycarbonyl (Boc) protecting group. This compound is primarily utilized as a building block in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **3-(Tert-butoxycarbonyl)phenylboronic acid**

| Property          | Value   | Reference |
|-------------------|---|-----------|
| CAS Number        | 220210-56-0                                     | [3]       |
| Molecular Formula | C <sub>11</sub> H <sub>15</sub> BO <sub>4</sub> | [3]       |
| Molecular Weight  | 222.05 g/mol                                    | [3]       |
| Melting Point     | 96-102 °C                                       |           |
| Boiling Point     | 375.0 ± 44.0 °C (Predicted)                     |           |
| Density           | 1.15 ± 0.1 g/cm <sup>3</sup> (Predicted)        |           |
| Solubility        | Soluble in Methanol                             |           |
| Appearance        | White to off-white crystalline powder           | [1]       |

## Safety and Hazard Information

### GHS Classification

**3-(Tert-butoxycarbonyl)phenylboronic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Table 2: GHS Hazard Classification

| Hazard Class  | Category | Hazard Statement                       |
|---|----------|--|
| Skin irritation   | 2        | H315: Causes skin irritation           |
| Serious eye irritation  | 2A       | H319: Causes serious eye irritation    |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | 3        | H335: May cause respiratory irritation |

GHS pictograms: Irritant (GHS07) Signal word: Warning

## Precautionary Measures

Strict adherence to the following precautionary statements is crucial for the safe handling of this compound.

Table 3: Precautionary Statements

| Type               | Code   | Statement  |
|--------------------|--|--|
| Prevention         | P261   | Avoid breathing dust/fume/gas/mist/vapours/spray.        |
| P264               | Wash skin thoroughly after handling.   |  |
| P271               | Use only outdoors or in a well-ventilated area.  |  |
| P280               | Wear protective gloves/ eye protection/ face protection.   |  |
| Response           | P302 + P352  | IF ON SKIN: Wash with plenty of soap and water.          |
| P304 + P340        | IF INHALED: Remove person to fresh air and keep comfortable for breathing.   |  |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |  |
| P312               | Call a POISON CENTER/doctor if you feel unwell.  |  |
| P332 + P313        | If skin irritation occurs: Get medical advice/attention.   |  |
| P337 + P313        | If eye irritation persists: Get medical advice/attention.  |  |
| P362 + P364        | Take off contaminated clothing and wash it before reuse.   |  |
| Storage            | P403 + P233  | Store in a well-ventilated place. Keep container tightly |

closed.

|          |                  |   |
|----------|------------------|---|
| P405     | Store locked up. |   |
| Disposal | P501             | Dispose of contents/container in accordance with local/regional/national/international regulations. |

## Handling and Storage

Proper handling and storage are essential to maintain the integrity of **3-(tert-butoxycarbonyl)phenylboronic acid** and to ensure the safety of laboratory personnel.

- Engineering Controls: Handle this compound in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Wear compatible chemical-resistant gloves.
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
- Storage: Store in a tightly sealed container in a cool, dry, and dark place.<sup>[2]</sup> Keep away from incompatible materials such as strong oxidizing agents.

## Experimental Protocols

### Synthesis of 3-(Tert-butoxycarbonyl)phenylboronic acid

A common method for the synthesis of **3-(tert-butoxycarbonyl)phenylboronic acid** involves the reaction of 3-carboxy-phenylboronic acid with a tert-butoxycarbonylating agent.

Materials:

- 3-Carboxy-phenylboronic acid

- Thionyl chloride
- Potassium tert-butoxide
- Tetrahydrofuran (THF)
- Water
- Acetic acid
- Petroleum ether
- 10L glass reactor with mechanical stirring, thermometer, and constant pressure dropping funnel
- Nitrogen source

Procedure:

- Under a nitrogen atmosphere, add 3 moles of 3-carboxy-phenylboronic acid and 4 kg of tetrahydrofuran to the 10L glass reactor.
- With stirring, slowly add 4.5 moles of thionyl chloride dropwise to the mixture under reflux.
- Continue the reaction for 4 hours.
- Cool the reaction mixture to 0-5 °C.
- Add 7.5 moles of potassium tert-butoxide in batches, maintaining the temperature at 0-5 °C.
- Continue stirring for 1 hour after the addition of potassium tert-butoxide is complete.
- Add 2 kg of water to the reaction mixture.
- Acidify the mixture with acetic acid.
- Allow the layers to separate and collect the organic phase.
- Concentrate the organic phase to obtain the crude product.

- Recrystallize the crude product from 2 kg of petroleum ether to yield solid **3-(tert-butoxycarbonyl)phenylboronic acid**.

This procedure is expected to yield a product with a purity of approximately 98% and a molar yield of 95%.

## General Protocol for Suzuki-Miyaura Cross-Coupling Reaction

**3-(Tert-butoxycarbonyl)phenylboronic acid** is a key reagent in Suzuki-Miyaura cross-coupling reactions to form biaryl compounds. The following is a general procedure.

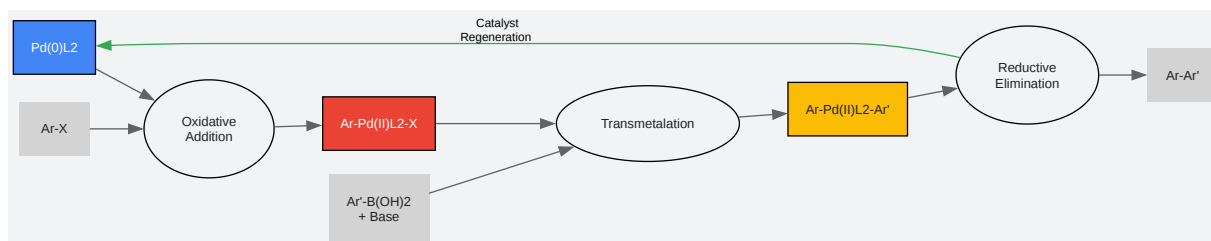
Materials:

- **3-(Tert-butoxycarbonyl)phenylboronic acid** (1.2 equivalents)
- Aryl halide (1.0 equivalent)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub>, 0.5-5 mol%)
- Base (e.g., K<sub>2</sub>CO<sub>3</sub>, Na<sub>2</sub>CO<sub>3</sub>, 2.0-3.0 equivalents)
- Degassed solvent (e.g., toluene/ethanol/water mixture)
- Flame-dried reaction vessel with magnetic stir bar and condenser
- Inert gas (e.g., nitrogen or argon)

Procedure:

- To the flame-dried reaction vessel, add **3-(tert-butoxycarbonyl)phenylboronic acid**, the aryl halide, and the base.
- Evacuate and backfill the vessel with an inert gas three times.
- Add the palladium catalyst to the vessel.
- Add the degassed solvent system.

- Heat the reaction mixture to the desired temperature (typically 80-120 °C) and stir.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[4]
- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with water and extract the product with an organic solvent (e.g., ethyl acetate).[5]
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.[4]
- Purify the residue by silica gel column chromatography.[4]



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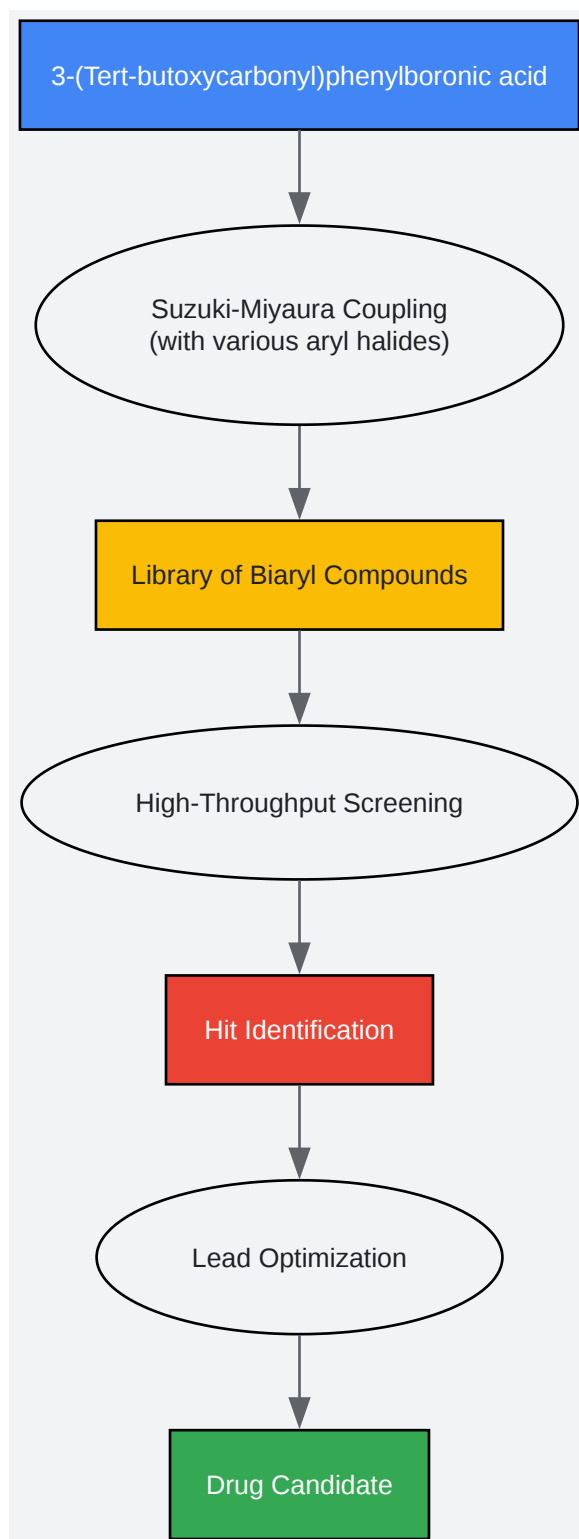
Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

## Biological and Drug Discovery Applications

The boronic acid moiety in **3-(tert-butoxycarbonyl)phenylboronic acid** can form reversible covalent bonds with diols, which are present in many biological molecules such as sugars and glycoproteins.[2] This property makes it a compound of interest in drug discovery and for the development of targeted therapies and drug delivery systems.[1] It has been investigated for its potential in enzyme inhibition, particularly with serine proteases and glycosidases.[2]



While this compound is a valuable building block for synthesizing biologically active molecules, no specific signaling pathways directly involving **3-(tert-butoxycarbonyl)phenylboronic acid** have been identified in the current literature. Its primary role in drug development is as an intermediate in the synthesis of more complex molecules.<sup>[1]</sup>



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Caption: Role of **3-(tert-butoxycarbonyl)phenylboronic acid** in a typical drug discovery workflow.

## Disposal Considerations

Dispose of **3-(tert-butoxycarbonyl)phenylboronic acid** and its containers in accordance with local, regional, and national regulations. It is recommended to entrust disposal to a licensed waste disposal company. Do not allow the product to enter drains.

## First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

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